

handling and safety precautions for 4-Nitro-1H-pyrazole-3-carboxylic acid

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Compound of Interest

Compound Name: 4-Nitro-1H-pyrazole-3-carboxylic acid

Cat. No.: B045217

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Technical Support Center: 4-Nitro-1H-pyrazole-3-carboxylic acid

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **4-Nitro-1H-pyrazole-3-carboxylic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **4-Nitro-1H-pyrazole-3-carboxylic acid** and what are its primary hazards?

4-Nitro-1H-pyrazole-3-carboxylic acid is a chemical compound with the molecular formula C4H3N3O4.[\[1\]](#)[\[2\]](#) According to safety data sheets, it is considered hazardous. The primary hazards include:

- Skin irritation: Causes skin irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Serious eye irritation: Causes serious eye irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Respiratory irritation: May cause respiratory irritation.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Harmful if swallowed.[\[7\]](#)

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

To ensure personal safety, the following PPE is mandatory:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3][7]
- Hand Protection: Wear compatible chemical-resistant gloves.[7][8] It is important to use the proper glove removal technique to avoid skin contact.[8]
- Body Protection: Wear protective clothing to prevent skin exposure.[4][7]
- Respiratory Protection: If ventilation is inadequate or dust is generated, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.[7][9]

Q3: How should I store **4-Nitro-1H-pyrazole-3-carboxylic acid**?

Store the compound in a tightly-closed container in a cool, dry, and well-ventilated area.[4][8]

Keep it away from incompatible substances such as strong oxidizing agents and sources of ignition.[8] The storage area should be locked up.[3]

Q4: What should I do in case of a spill?

In the event of a spill:

- Evacuate the area and ensure adequate ventilation.[8]
- Remove all sources of ignition.[8]
- Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and eye protection.[8]
- For dry spills, sweep up the material and place it into a suitable, labeled disposal container, avoiding dust formation.[3][9]
- Prevent the spill from entering drains or waterways.[8]
- Clean the affected area thoroughly.

Q5: How do I properly dispose of **4-Nitro-1H-pyrazole-3-carboxylic acid** waste?

Dispose of contents and containers in accordance with local, regional, and national regulations.

[3][7] It is recommended to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7] Always consult with a licensed professional waste disposal service.[9]

Troubleshooting Guide

| Issue | Possible Cause | Recommended Action |
|------------------------|--|--|
| Eye or Skin Irritation | Direct contact with the compound. | Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If irritation persists, seek medical attention. ^[8] Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. ^[3] If skin irritation occurs, get medical advice. Remove and wash contaminated clothing before reuse. ^[3] |
| Inhalation of Dust | Inadequate ventilation or improper handling leading to dust generation. | Move the affected person to fresh air. If breathing is difficult, give oxygen. ^{[4][8]} Seek medical attention if you feel unwell. ^[3] |
| Accidental Ingestion | Poor laboratory hygiene (e.g., not washing hands, eating/drinking in the lab). | Do NOT induce vomiting. ^[3] Rinse mouth with water. ^[8] Call a poison center or doctor if you feel unwell. ^[7] |
| Compound Degradation | Improper storage (e.g., exposure to heat, light, or incompatible materials). | Ensure the compound is stored in a tightly sealed container in a cool, dry, dark, and well-ventilated place, away from incompatible substances. ^{[8][10]} |

Quantitative Data Summary

| Property | Value | Source |
|---------------------|-----------------------------|---|
| Molecular Formula | C4H3N3O4 | [1] [2] [11] [12] |
| Molecular Weight | 157.09 g/mol | [1] |
| Melting Point | 206 - 208 °C | [10] |
| 223-225 °C (dec.) | [1] | |
| Boiling Point | 509.6 ± 35.0 °C at 760 mmHg | [10] |
| Density | 1.8 ± 0.1 g/cm³ | [10] |
| Storage Temperature | Room Temperature | [10] |

Experimental Protocols

Protocol: Safe Handling and Use in a Laboratory Setting

This protocol outlines the essential steps for safely handling **4-Nitro-1H-pyrazole-3-carboxylic acid** during a typical laboratory experiment, such as weighing and dissolving for a reaction.

1. Preparation and Precautionary Measures:

- Ensure a safety shower and eyewash station are readily accessible and operational.[\[3\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[8\]](#)
- Remove all potential ignition sources from the work area.[\[8\]](#)
- Don the required Personal Protective Equipment (PPE): chemical safety goggles, chemical-resistant gloves, and a lab coat.[\[3\]](#)[\[8\]](#)

2. Weighing the Compound:

- Minimize dust generation during handling.[\[8\]](#)
- Use a spatula to carefully transfer the desired amount of the solid compound from its storage container onto weighing paper or into a weighing boat on a calibrated analytical balance.
- Close the storage container tightly immediately after use.[\[8\]](#)

3. Dissolution:

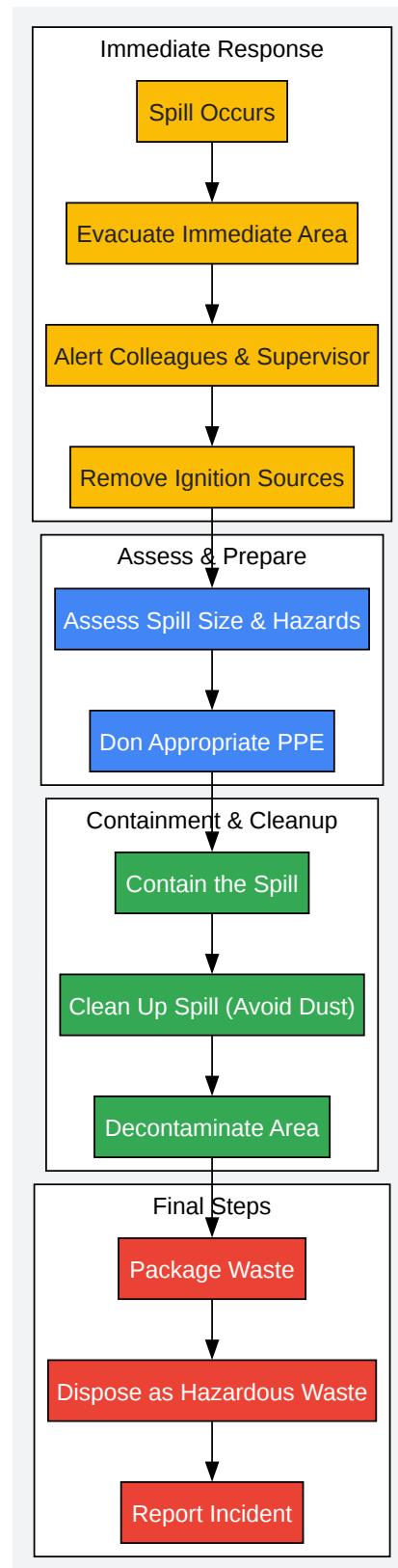
- Add the weighed compound to the reaction vessel containing the appropriate solvent.

- If necessary, stir the mixture to facilitate dissolution.
- Wash any residual compound from the weighing paper/boat into the vessel with a small amount of the solvent.

4. Post-Handling Procedures:

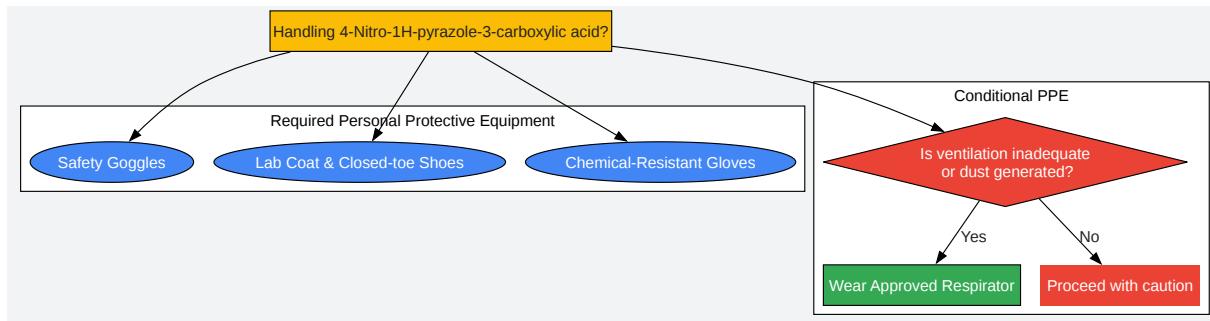
- Thoroughly wash hands and any exposed skin with soap and water after handling.[3][8]
- Clean all contaminated surfaces and equipment.
- Dispose of any contaminated materials (e.g., weighing paper, gloves) as hazardous waste according to institutional and local guidelines.[3]

Visualizations



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Caption: Workflow for responding to a chemical spill.

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Caption: Decision tree for selecting appropriate PPE.

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